

Spectroscopic Characterization of Dimethyl (2,5-dichlorophenyl)phosphonate: A Comparative Guide

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Compound of Interest

Compound Name:	(2,5-Dichlorophenyl)phosphonic acid dimethyl ester
CAS No.:	115393-14-1
Cat. No.:	B182288

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For researchers, scientists, and professionals in drug development, the precise structural elucidation of novel compounds is a cornerstone of rigorous scientific inquiry. In the realm of organophosphorus chemistry, a field rich with compounds of significant biological and industrial relevance, spectroscopic techniques are indispensable tools for confirming molecular identity and purity. This guide provides an in-depth analysis of the expected spectroscopic characteristics of dimethyl (2,5-dichlorophenyl)phosphonate, a compound of interest in various research and development pipelines.

While a complete, experimentally verified dataset for dimethyl (2,5-dichlorophenyl)phosphonate is not readily available in the public domain at the time of this writing, this guide will leverage established principles of spectroscopic interpretation and comparative data from closely related analogs to provide a robust predictive analysis. By examining the spectroscopic signatures of structurally similar aryl phosphonates, we can confidently anticipate the key features of the target molecule's spectra. This approach not only offers valuable predictive insights but also

serves as a practical framework for interpreting the spectra of newly synthesized aryl phosphonates.

The Importance of Spectroscopic Characterization in Organophosphorus Chemistry

Organophosphorus compounds, characterized by the presence of a carbon-phosphorus bond, exhibit a remarkable diversity of chemical properties and biological activities. This diversity stems from the variable oxidation state of phosphorus and the wide array of substituents that can be attached to it. Consequently, unambiguous structural confirmation is paramount. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) provide a detailed picture of the molecular architecture, enabling researchers to:

- Confirm the identity of a synthesized compound.
- Elucidate the connectivity of atoms within the molecule.
- Assess the purity of a sample.
- Infer stereochemical relationships.

In the context of drug development, rigorous spectroscopic characterization is a non-negotiable component of regulatory submissions, ensuring the identity, purity, and consistency of active pharmaceutical ingredients (APIs).

Predicted Spectroscopic Data for Dimethyl (2,5-dichlorophenyl)phosphonate

Based on the fundamental principles of spectroscopy and analysis of the reference compounds detailed in Section 3, the following table summarizes the anticipated spectroscopic data for dimethyl (2,5-dichlorophenyl)phosphonate.

Technique	Expected Key Features
^1H NMR	Aromatic Protons: Three distinct signals in the aromatic region (approx. 7.4-7.8 ppm), each exhibiting coupling to both neighboring protons and the ^{31}P nucleus. The proton ortho to the phosphonate group will likely show the largest downfield shift. Methoxy Protons: A doublet around 3.8 ppm due to coupling with the ^{31}P nucleus (^3JHP).
^{13}C NMR	Aromatic Carbons: Six signals in the aromatic region (approx. 120-140 ppm). The carbon directly attached to the phosphorus atom (ipso-carbon) will appear as a doublet with a large coupling constant (^1JCP). The other aromatic carbons will also exhibit smaller C-P couplings. Methoxy Carbons: A doublet around 53 ppm due to coupling with the ^{31}P nucleus (^2JCP).
^{31}P NMR	A single resonance, likely in the range of +15 to +25 ppm (referenced to 85% H_3PO_4), appearing as a singlet in a proton-decoupled spectrum.
IR Spectroscopy	P=O stretch: A strong, characteristic absorption band around 1250 cm^{-1} . P-O-C stretch: Strong absorptions in the region of $1030\text{-}1050\text{ cm}^{-1}$. C-Cl stretch: Absorptions in the fingerprint region, typically between $600\text{ and }800\text{ cm}^{-1}$. Aromatic C-H stretch: Above 3000 cm^{-1} .

Mass Spectrometry (EI)

Molecular Ion (M^+): A distinct molecular ion peak. Isotope Pattern: A characteristic isotope pattern for a molecule containing two chlorine atoms (M , $M+2$, $M+4$ peaks with relative intensities of approximately 9:6:1). Fragmentation: Common fragmentation pathways would involve the loss of a methoxy group ($-OCH_3$), a methyl group ($-CH_3$), and cleavage of the P-C bond.

Comparative Analysis with Alternative Aryl Phosphonates

To substantiate the predicted data, we will now compare the expected spectroscopic features of dimethyl (2,5-dichlorophenyl)phosphonate with the experimentally determined data of several key analogs. This comparative approach allows us to understand the influence of specific structural modifications on the resulting spectra.

Reference Compound 1: Dimethyl Phenylphosphonate

Dimethyl phenylphosphonate serves as the foundational reference compound, lacking the chloro-substituents on the aromatic ring.

Spectroscopic Data for Dimethyl Phenylphosphonate

^1H NMR (400 MHz, CDCl_3)	δ 7.81 (dd, $J = 13.4, 6.5$ Hz, 2H), 7.58 (t, $J = 7.4$ Hz, 1H), 7.53 – 7.43 (m, 2H), 3.77 (d, $J = 11.1$ Hz, 6H)[1]
^{13}C NMR (101 MHz, CDCl_3)	δ 132.5 (d, $\text{JCP} = 3.0$ Hz), 131.8 (d, $\text{JCP} = 10.1$ Hz), 128.5 (d, $\text{JCP} = 15.2$ Hz), 52.5 (d, $\text{JCP} = 5.5$ Hz)[1]
^{31}P NMR (162 MHz, CDCl_3)	δ 23.5[1]

Analysis of Structural Effects:

- ^1H NMR: In dimethyl (2,5-dichlorophenyl)phosphonate, the symmetry of the phenyl ring is broken, leading to three distinct aromatic proton signals instead of the more complex pattern seen for the unsubstituted ring. The electron-withdrawing nature of the chlorine atoms is expected to shift these aromatic protons further downfield compared to dimethyl phenylphosphonate. The chemical shift and coupling of the methoxy protons should remain similar.
- ^{13}C NMR: The presence of two chlorine atoms will significantly alter the chemical shifts of the aromatic carbons in dimethyl (2,5-dichlorophenyl)phosphonate. The carbons bearing the chlorine atoms will be shifted downfield. The ipso-carbon's chemical shift and its coupling to phosphorus will also be influenced by the electronic effects of the chlorine substituents.
- ^{31}P NMR: The ^{31}P chemical shift is sensitive to the electronic environment around the phosphorus atom. The electron-withdrawing chlorine atoms on the phenyl ring are expected to cause a slight downfield shift (to a higher ppm value) in the ^{31}P spectrum of dimethyl (2,5-dichlorophenyl)phosphonate compared to dimethyl phenylphosphonate.

Reference Compound 2: Diethyl Phenylphosphonate

This analog allows for the examination of the effect of changing the alkyl group on the phosphonate ester.

Spectroscopic Data for Diethyl Phenylphosphonate	
^1H NMR (400 MHz, CDCl_3)	δ 7.88 – 7.76 (m, 2H), 7.60 – 7.52 (m, 1H), 7.51 – 7.42 (m, 2H), 4.21 – 4.02 (m, 4H), 1.32 (t, J = 7.1 Hz, 6H)[1]
^{31}P NMR (162 MHz, CDCl_3)	δ 19.4[1]

Analysis of Structural Effects:

- ^1H NMR: The key difference is the presence of the ethoxy groups, which give rise to a quartet for the $-\text{OCH}_2-$ protons and a triplet for the $-\text{CH}_3$ protons, a pattern that is distinct from the doublet of the methoxy group in the dimethyl ester.

- ^{31}P NMR: The change from a methyl to an ethyl group on the ester results in a slight upfield shift in the ^{31}P NMR spectrum. This trend is generally observed in alkyl phosphonates.

Reference Compound 3: Diethyl (4-methoxyphenyl)phosphonate

This compound introduces an electron-donating group on the phenyl ring, providing a contrasting electronic effect to the electron-withdrawing chlorine atoms.

Spectroscopic Data for Diethyl (4-methoxyphenyl)phosphonate	
^1H NMR (400 MHz, CDCl_3)	δ 7.79 – 7.71 (m, 2H), 7.01 – 6.93 (m, 2H), 4.19 – 3.99 (m, 4H), 3.85 (s, 3H), 1.31 (t, J = 7.1 Hz, 6H)[1]
^{13}C NMR (101 MHz, CDCl_3)	δ 162.7 (d, J = 3.4 Hz), 133.7 (d, J = 11.3 Hz), 119.4 (d, J = 195.1 Hz), 113.9 (d, J = 16.1 Hz), 61.8 (d, J = 5.3 Hz), 55.2, 16.2 (d, J = 6.5 Hz)[1]
^{31}P NMR (162 MHz, CDCl_3)	δ 20.6[1]

Analysis of Structural Effects:

- ^1H and ^{13}C NMR: The electron-donating methoxy group causes an upfield shift of the aromatic protons and carbons, particularly those ortho and para to it. This is in stark contrast to the expected downfield shift caused by the electron-withdrawing chlorine atoms in dimethyl (2,5-dichlorophenyl)phosphonate.
- ^{31}P NMR: The electron-donating group leads to a slightly more shielded phosphorus nucleus, resulting in a chemical shift that is upfield compared to dimethyl phenylphosphonate. This further supports the prediction that the electron-withdrawing chlorine atoms in the target compound will cause a downfield shift.

Experimental Protocols

The following are detailed, step-by-step methodologies for the key spectroscopic experiments. These protocols are designed to be self-validating and are based on established best practices

in the field.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Rationale: NMR spectroscopy is the most powerful technique for the structural elucidation of organic molecules in solution. ^1H , ^{13}C , and ^{31}P NMR experiments provide detailed information about the connectivity and chemical environment of the respective nuclei.

Protocol:

- Sample Preparation:
 - Accurately weigh approximately 10-20 mg of the sample.
 - Dissolve the sample in ~0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6). The choice of solvent should be based on the sample's solubility and the desired chemical shift referencing.
 - Add a small amount of an internal standard (e.g., tetramethylsilane, TMS, for ^1H and ^{13}C NMR) if quantitative analysis or precise referencing is required.
 - Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Setup:
 - Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal resolution and sensitivity.
 - Tune and match the probe for the specific nucleus being observed (^1H , ^{13}C , or ^{31}P).
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity, resulting in sharp, symmetrical peaks.
- Data Acquisition:

- ^1H NMR: Acquire a standard one-dimensional proton spectrum. Typical parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR: Acquire a proton-decoupled ^{13}C spectrum. Due to the low natural abundance and smaller gyromagnetic ratio of ^{13}C , a larger number of scans and a longer relaxation delay (e.g., 2-5 seconds) are typically required.
- ^{31}P NMR: Acquire a proton-decoupled ^{31}P spectrum. A relaxation delay of 5-10 seconds is often necessary for accurate integration, especially for non-protonated phosphorus atoms. Use 85% H_3PO_4 as an external reference.
- Data Processing and Analysis:
 - Apply a Fourier transform to the acquired free induction decay (FID).
 - Phase the resulting spectrum to obtain pure absorption lineshapes.
 - Calibrate the chemical shift scale using the internal standard or the residual solvent peak.
 - Integrate the signals to determine the relative ratios of different types of nuclei.
 - Analyze the chemical shifts, coupling constants, and multiplicities to elucidate the molecular structure.



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Workflow for NMR Spectroscopic Analysis.

Infrared (IR) Spectroscopy

Rationale: IR spectroscopy provides information about the functional groups present in a molecule by detecting the absorption of infrared radiation at specific frequencies corresponding to the vibrational modes of chemical bonds.

Protocol:

- Sample Preparation:
 - Neat Liquid: If the sample is a liquid, a thin film can be prepared by placing a drop of the liquid between two salt plates (e.g., NaCl or KBr).
 - Solid (KBr Pellet): Grind a small amount of the solid sample (1-2 mg) with approximately 100-200 mg of dry potassium bromide (KBr) powder in an agate mortar and pestle. Press the mixture into a transparent pellet using a hydraulic press.
 - Attenuated Total Reflectance (ATR): Place a small amount of the liquid or solid sample directly onto the ATR crystal.
- Data Acquisition:
 - Record a background spectrum of the empty sample compartment (or the clean ATR crystal).
 - Place the prepared sample in the spectrometer's sample holder.
 - Acquire the sample spectrum over the desired range (typically 4000-400 cm^{-1}). Co-add multiple scans to improve the signal-to-noise ratio.
- Data Processing and Analysis:
 - The instrument software will automatically subtract the background spectrum from the sample spectrum.
 - Identify the characteristic absorption bands and correlate them to specific functional groups (e.g., P=O, P-O-C, C-Cl).

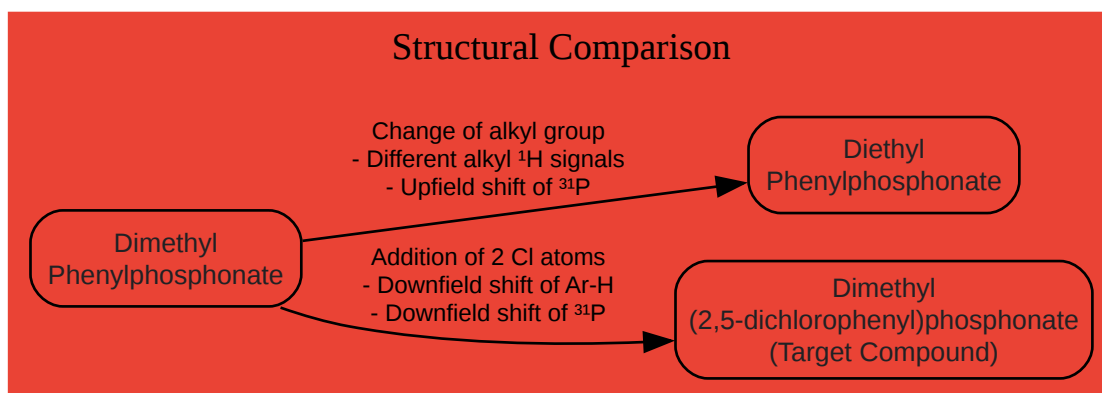
Mass Spectrometry (MS)

Rationale: Mass spectrometry provides information about the molecular weight and elemental composition of a molecule by measuring the mass-to-charge ratio (m/z) of its ions.

Fragmentation patterns can provide valuable structural information.

Protocol:

- Sample Introduction:
 - Introduce a small amount of the sample into the mass spectrometer via a suitable inlet system (e.g., direct infusion, or coupled with a separation technique like Gas Chromatography (GC) or Liquid Chromatography (LC)).
- Ionization:
 - Ionize the sample using an appropriate method. Electron Ionization (EI) is a common technique for volatile, thermally stable compounds and provides extensive fragmentation. Electrospray Ionization (ESI) is a softer ionization technique suitable for a wider range of compounds.
- Mass Analysis:
 - The ions are separated based on their m/z ratio by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection and Data Analysis:
 - The detector records the abundance of ions at each m/z value.
 - Identify the molecular ion peak to determine the molecular weight.
 - Analyze the isotope pattern to confirm the presence of elements with characteristic isotopes, such as chlorine.
 - Interpret the fragmentation pattern to gain insights into the molecular structure.



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Structural Relationships and Predicted Spectroscopic Effects.

Conclusion

This guide has provided a comprehensive, albeit predictive, spectroscopic characterization of dimethyl (2,5-dichlorophenyl)phosphonate. By leveraging a comparative analysis with well-characterized structural analogs, we have established a solid framework for anticipating the key features in its ^1H , ^{13}C , and ^{31}P NMR spectra, as well as its IR and mass spectra. The detailed experimental protocols provided herein offer a robust methodology for obtaining high-quality spectroscopic data for this and other novel organophosphorus compounds. As a senior application scientist, I emphasize that while predictive analysis is a powerful tool, the ultimate confirmation of a compound's structure must come from the acquisition and rigorous interpretation of its own experimental data. This guide serves as a valuable roadmap for researchers undertaking such characterization.

References

- Royal Society of Chemistry. (n.d.). Electronic Supplementary Information (ESI) Construction of Ar-P bond by Pd-catalyzed oxidative cross-coupling of arylsilanes with. Retrieved from [\[Link\]](#)

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Sources

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